Cyclohexylguanidine: A Technical Guide for Advanced Research and Drug Development

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Compound of Interest

Compound Name:	*Cyclohexylguanidine*
CAS No.:	*14948-83-5*
Cat. No.:	*B089088*

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This document provides an in-depth technical overview of **cyclohexylguanidine**, a versatile molecule with significant potential in medicinal chemistry and organic synthesis. Tailored for researchers, scientists, and professionals in drug development, this guide synthesizes core chemical data, proven experimental insights, and the latest research applications to provide a comprehensive and actionable resource.

Section 1: Core Molecular Profile and Physicochemical Properties

Cyclohexylguanidine is an organic compound featuring a cyclohexyl ring bonded to a guanidine functional group. The guanidine group, with its unique Y-shaped arrangement of nitrogen atoms around a central carbon, imparts a high degree of basicity and nucleophilicity to the molecule, making it a valuable building block and a pharmacologically relevant scaffold.

The hydrochloride salt of **cyclohexylguanidine** is a common form used in laboratory settings, enhancing its stability and solubility in aqueous media.[1]

Table 1: Physicochemical and Identification Data for **Cyclohexylguanidine**

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Property	Value	Source(s)
IUPAC Name	2-cyclohexylguanidine	[2]
CAS Number	14948-83-5	[2]
Molecular Formula	$C_7H_{15}N_3$	[2]
Molecular Weight	141.21 g/mol	[2]
Appearance	Typically a white crystalline solid	[1]
Solubility	Soluble in water, especially as the hydrochloride salt	[1]
CAS Number (HCl Salt)	2498-47-7	[1]
Molecular Wt. (HCl Salt)	177.68 g/mol	[1]

Section 2: Synthesis and Reactivity

The synthesis of **cyclohexylguanidine** is achievable through several established routes. A well-documented method involves the reaction of cyclohexylamine with a guanylating agent. The choice of reagent and reaction conditions is critical for achieving high yield and purity.

Representative Synthesis Protocol

A reliable synthesis can be adapted from the method described by Kim et al. (1988), which reports a 72% yield.[3] This protocol involves the direct reaction of cyclohexylamine with a suitable guanylating agent in a polar solvent.

Experimental Protocol: Synthesis of **Cyclohexylguanidine**

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve cyclohexylamine (1.0 equivalent) in methanol.
- Reagent Addition: To this solution, add S-methylisothiourea sulfate or a similar guanylating agent (1.1 equivalents).

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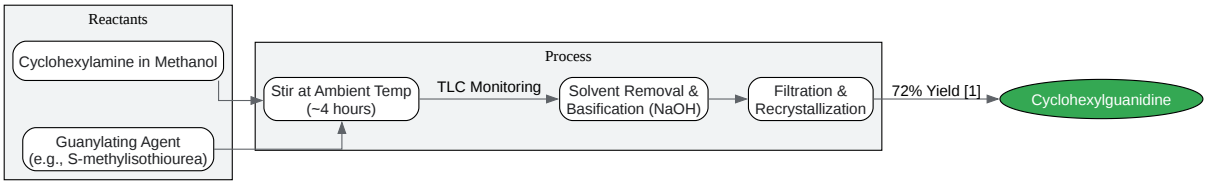
- Reaction Conditions: Stir the mixture at ambient temperature for approximately 4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Workup: Upon completion, the solvent is removed under reduced pressure. The resulting residue is then taken up in water and basified with a strong base (e.g., NaOH) to precipitate the free **cyclohexylguanidine**.
- Isolation and Purification: The crude product is collected by vacuum filtration, washed with cold water, and can be further purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the final product.



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Caption: General workflow for the synthesis of **cyclohexylguanidine**.

Chemical Reactivity and Causality

The guanidine group's high basicity (pKa of the conjugate acid is ~13.5) is a result of the resonance stabilization of the protonated form, the guanidinium cation. This delocalization of positive charge across all three nitrogen atoms makes the lone pair on the unprotonated nitrogens highly available for proton abstraction.

Caption: Resonance delocalization in the protonated guanidinium group.

This inherent basicity makes **cyclohexylguanidine** a strong, non-nucleophilic base in some contexts, but it can also act as a potent nucleophile, particularly in reactions like guanylation,

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where it attacks electrophilic centers.[1] Its reactivity profile makes it a versatile tool for constructing more complex molecules.

Section 3: Applications in Drug Discovery and Development

The **cyclohexylguanidine** scaffold is a privileged structure in medicinal chemistry, primarily due to its role in ligands targeting sigma (σ) receptors. These receptors are implicated in a wide range of physiological and pathological processes, making them attractive targets for therapeutic intervention.

Sigma (σ) Receptor Ligands

Pharmacological research has identified two main sigma receptor subtypes, σ_1 and σ_2. Guanidine-containing compounds, including those with a cyclohexyl moiety, have shown significant affinity and selectivity for these receptors.

- σ_1 Receptors: These receptors are intracellular chaperones located at the endoplasmic reticulum.[4] Ligands targeting σ_1 receptors have shown potential for treating neurological disorders such as depression, anxiety, and schizophrenia, as well as for managing pain and cognitive deficits.[4]

- σ_2 Receptors: The σ_2 receptor is overexpressed in various cancer cell lines, including pancreatic cancer.[5] This overexpression makes it a prime target for both diagnostic imaging and cancer therapy.

A notable example is the high-affinity σ_2 receptor ligand PB28 (1-cyclohexyl-4-[3-(5-methoxy-1,2,3,4-tetrahydronaphthalen-1-yl)propyl]piperazine). Although more complex than **cyclohexylguanidine** itself, its structure highlights the importance of the N-cyclohexylpiperazine fragment, a close analogue, in achieving high binding affinity. Studies on PB28 and its derivatives have demonstrated that σ_2 receptor agonists can induce cancer cell death through pathways involving mitochondrial superoxide production and caspase activation.[5]

Mechanism of Action in Cancer Models

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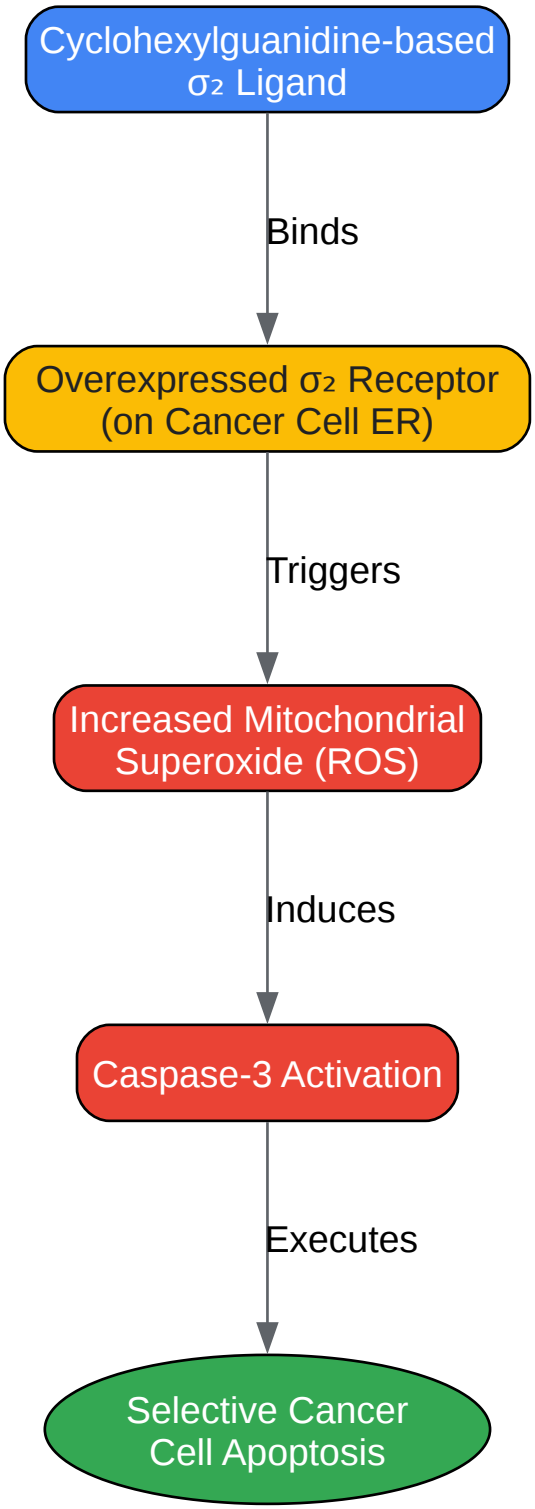
The therapeutic potential of **cyclohexylguanidine**-containing σ₂ ligands in oncology stems from their ability to selectively trigger apoptosis in tumor cells.



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Caption: Proposed mechanism of action for σ_2 receptor agonists in cancer cells.

This selective action provides a promising avenue for developing targeted cancer therapies with potentially fewer side effects than conventional chemotherapy.

Section 4: Analytical and Quality Control Methodologies

Ensuring the purity and stability of **cyclohexylguanidine** is paramount for its use in research and development. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are the primary techniques for its analysis.

Table 2: Comparison of Recommended Analytical Methods

Parameter	HPLC-UV	GC-MS
Principle	Separation based on polarity, UV detection.	Separation based on volatility, mass-based detection.
Suitability	Excellent for purity, assay, and stability testing of the non-volatile HCl salt.	Suitable for the free base; provides structural confirmation.
Typical Mobile Phase	Acetonitrile/Water with buffer (e.g., phosphate or acetate).	-
Typical Column	C18 Reverse-Phase	DB-5 or similar non-polar capillary column
Linearity (r^2)	≥ 0.999	≥ 0.998
Accuracy (% Recovery)	98.0% - 102.0%	95.0% - 105.0%

Data presented are typical performance characteristics for analogous compounds and serve as a baseline for method development.

Protocol Outline: HPLC-UV Method for Purity Analysis

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- Standard Preparation: Prepare a stock solution of **cyclohexylguanidine** HCl reference standard in a suitable diluent (e.g., 50:50 acetonitrile:water) and create a series of calibration standards.
- Sample Preparation: Accurately weigh and dissolve the sample in the same diluent to a known concentration.
- Chromatographic Conditions:
  - Column: C18, 4.6 x 150 mm, 5 µm.
  - Mobile Phase: Isocratic or gradient elution with a mixture of aqueous buffer and acetonitrile.
  - Flow Rate: 1.0 mL/min.
  - Detection: UV at ~210 nm.
- Analysis: Inject standards and samples. Quantify impurities by area percentage and determine the assay value against the reference standard.

Section 5: Safety, Handling, and Storage

As a Senior Application Scientist, ensuring laboratory safety is non-negotiable. While a specific, comprehensive safety data sheet (SDS) for **cyclohexylguanidine** is not widely available, data from analogous guanidine and cyclohexylamine derivatives necessitates cautious handling.

Key Safety Considerations:

- Toxicity: Guanidine derivatives can be toxic if swallowed.[6][7] Some related compounds are suspected of causing genetic defects and may damage fertility.[6][7]
- Irritation: The compound may cause skin and serious eye irritation.[6]
- Handling:
  - Work in a well-ventilated area or under a chemical fume hood.[8]

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- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[6]
- Avoid inhalation of dust and direct contact with skin and eyes.[8]
- Wash hands thoroughly after handling.[6]

- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated place.[7]
  - Store locked up, away from incompatible materials such as strong oxidizing agents.[7][8]

Always consult the most current Safety Data Sheet provided by the supplier before use and perform a thorough risk assessment for any new experimental protocol.

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